

choosing the right solvent for Flagellin 22 TFA

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Compound of Interest

Compound Name: *Flagellin 22 TFA*

Cat. No.: *B15565628*

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Technical Support Center: Flagellin 22 TFA

This technical support center provides guidance on the selection of appropriate solvents for Flagellin 22 (flg22) Trifluoroacetate (TFA) salt, a widely used peptide elicitor in plant immunology research. Here, you will find troubleshooting advice and frequently asked questions to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is Flagellin 22 TFA?

Flagellin 22 (flg22) is a 22-amino acid peptide corresponding to a highly conserved region of the bacterial protein flagellin. It is recognized by the plant receptor FLS2 (FLAGELLIN SENSING 2) and acts as a potent elicitor of plant defense responses, often referred to as a Pathogen-Associated Molecular Pattern (PAMP). The trifluoroacetate (TFA) salt is a remnant from the solid-phase peptide synthesis and purification process, which helps in stabilizing the peptide.

Q2: What are the primary recommended solvents for dissolving Flagellin 22 TFA?

The primary recommended solvents for reconstituting lyophilized flg22 TFA are sterile, deionized water and dimethyl sulfoxide (DMSO).^[1]

Q3: Is sonication necessary for dissolving flg22 TFA?

Sonication is often recommended, especially for higher concentrations in both water and DMSO, to aid in the dissolution of the peptide and break up any potential aggregates.[2] If precipitation is observed, gentle heating and sonication can be used to help dissolve the peptide.[3]

Q4: How does the TFA counter-ion affect the peptide?

The TFA counter-ion is introduced during the purification of the synthetic peptide by reverse-phase high-performance liquid chromatography (RP-HPLC). It helps to improve the solubility of the peptide in the purification solvents and contributes to a stable lyophilized product. While generally not interfering with biological activity at typical working concentrations, it is a factor to be aware of in your experimental setup.

Q5: Can I use solvents other than water or DMSO?

For most in vitro applications such as treating plant cell cultures or seedlings, water or a stock solution in DMSO diluted with an aqueous buffer are standard. For in vivo applications in animals, more complex solvent systems containing DMSO, PEG300, Tween-80, and saline may be required to ensure solubility and bioavailability.[2][3]

Troubleshooting Guide

Issue 1: The flg22 TFA powder is difficult to dissolve or forms a precipitate.

- Cause: The peptide may have aggregated, or the concentration may be too high for the chosen solvent. The hygroscopic nature of DMSO can also lead to the absorption of water, which can decrease the solubility of some compounds.[4]
- Solution:
 - Test Solubility: Before dissolving the entire sample, test the solubility of a small aliquot first.
 - Use Sonication: Place the vial in an ultrasonic bath for 5-10 minutes to aid dissolution.[2]
 - Gentle Warming: Gentle warming of the solution can also help to dissolve the peptide.
 - Fresh Solvent: If using DMSO, use a fresh, unopened vial to minimize water content.[4]

- Lower Concentration: Try dissolving the peptide at a lower concentration.

Issue 2: Inconsistent results in downstream applications.

- Cause 1: Peptide loss due to surface adhesion. Peptides, including flg22, can adhere to the surfaces of plastic and glass tubes, especially at low concentrations (below 1 mg/mL).[\[1\]](#)
- Solution 1: To prevent loss, dilutions below 1.0 mg/mL can be prepared in an aqueous solution containing 0.05M NaCl and a carrier protein like 0.1 mg/mL hydrolyzed casein or Bovine Serum Albumin (BSA).[\[1\]](#)
- Cause 2: Solvent effects on biological systems. DMSO can have direct effects on plant cells, including the induction of reactive oxygen species (ROS) production, which may interfere with the interpretation of results from PAMP-induced ROS burst assays.[\[5\]](#)
- Solution 2:
 - Always include a solvent control in your experiments (e.g., medium containing the same final concentration of DMSO as the flg22-treated samples).
 - Minimize the final concentration of DMSO in your working solution, ideally keeping it below 0.1%.

Issue 3: Stock solution precipitates after freeze-thaw cycles.

- Cause: Repeated freezing and thawing can cause peptides to come out of solution and aggregate.
- Solution: Aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles.[\[1\]](#) Store aliquots at -20°C or -80°C for long-term stability.

Data Presentation

Table 1: Solubility of Flagellin 22 TFA in Common Solvents

Solvent	Reported Solubility	Molar Concentration (Approx.)	Notes
Water	50 mg/mL[2]	20.95 mM	Sonication is recommended.[2]
Water	33.33 mg/mL[3]	13.96 mM	Ultrasonic treatment may be needed.[3]
DMSO	100 mg/mL[3]	41.90 mM	Ultrasonic treatment is recommended. Use newly opened DMSO as it is hygroscopic.[3]

Molecular Weight of flg22 TFA is approximately 2386.53 g/mol .

Experimental Protocols

Protocol 1: Reconstitution of flg22 TFA in Water (for in vitro plant assays)

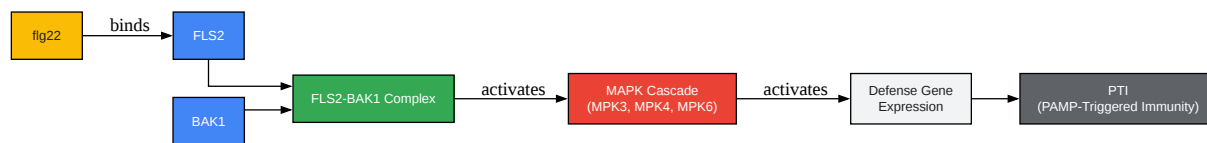
- Bring the lyophilized flg22 TFA vial to room temperature before opening.
- Add the required volume of sterile, deionized water to achieve the desired stock concentration (e.g., 1 mg/mL).
- Vortex the vial gently for 30-60 seconds.
- If the peptide is not fully dissolved, place the vial in a sonicator bath for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- For long-term storage, aliquot the stock solution into smaller, single-use volumes and store at -20°C or below.[1]

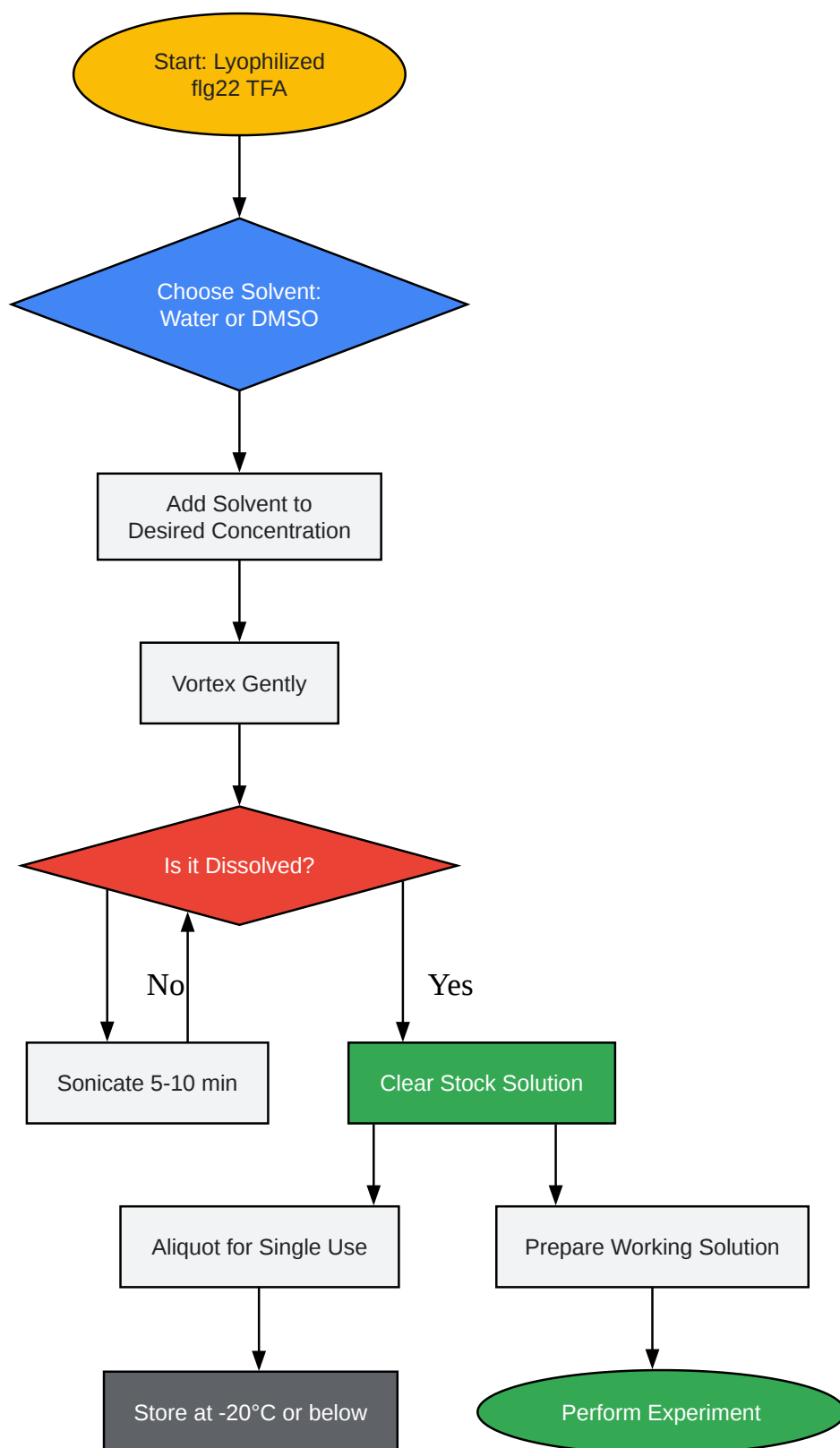
Protocol 2: Preparation of flg22 TFA Working Solution for Plant Treatment

- Thaw a single-use aliquot of the flg22 TFA stock solution (prepared in water or DMSO).
- Dilute the stock solution to the final working concentration (e.g., 100 nM) using your experimental buffer or plant growth medium.
- If the stock was prepared in DMSO, ensure the final concentration of DMSO in the working solution is minimal (e.g., <0.1%) and include a solvent control in your experiment.
- Use the freshly prepared working solution for your experiments.

Visualizations

Flg22 Signaling Pathway





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